

# D149 dye alternative names and CAS number

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Compound of Interest		
Compound Name:	D149 Dye	
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An In-depth Technical Guide to the Sensitizing Dye D149

For researchers, scientists, and professionals in the fields of materials science and renewable energy, D149 is a significant metal-free organic dye. This guide provides a comprehensive overview of its properties, alternative names, and CAS number, along with detailed experimental protocols and a summary of its key performance indicators in dye-sensitized solar cells (DSSCs).

## **Alternative Names and CAS Number**

The **D149 dye** is known by several names in scientific literature and commercial listings. Its unambiguous identifier is its CAS number.

- Common Name: **D149 Dye**[1]
- Systematic Name: 5-[[4-[4-(2,2-Diphenylethenyl)phenyl]-1,2,3-3a,4,8b-hexahydrocyclopent[b]indol-7-yl]methylene]-2-(3-ethyl-4-oxo-2-thioxo-5-thiazolidinylidene)-4-oxo-3-thiazolidineacetic acid[2][3]
- Synonyms: Indoline dye D149, Purple Dye[3][4]
- CAS Number: 786643-20-7[4][5]

# Physicochemical and Photovoltaic Properties



D149 is an indoline-based dye recognized for its high molar extinction coefficient, making it an effective sensitizer for semiconductor materials in DSSCs.[1][6] A summary of its key properties is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C42H35N3O4S3	[4][5]
Molecular Weight	741.94 g/mol	[4][5]
Appearance	Light brown to black solid	[1]
CAS Number	786643-20-7	[4][5]
Extinction Coefficient	68,700 M <sup>-1</sup> cm <sup>-1</sup> at 540 nm	[1][6]
Solubility	DMSO: ≥ 21 mg/mL (28.30 mM)	[7]
Power Conversion Efficiency (η)	Up to 9%	[1][6]
Open-circuit Voltage (Voc)	708.6 mV	[8]
Short-circuit Current Density (Jsc)	14.05 mA/cm²	[8]
Fill factor (ff)	0.67	[8]

## **Experimental Protocols**

Detailed methodologies are crucial for the replication and advancement of research. Below are protocols for the preparation of a **D149 dye** solution and the fabrication of a dye-sensitized solar cell.

## **Protocol 1: Preparation of D149 Dye Solution**

This protocol outlines the preparation of a **D149 dye** solution for sensitizing a TiO<sub>2</sub> film.

Materials:

D149 dye



- Acetonitrile (HPLC grade)
- tert-Butanol (LR grade)

#### Procedure:

- Prepare a 0.5 mM solution of **D149 dye** in a 1:1 (v/v) mixture of acetonitrile and tert-butanol.
   [1]
- Ensure the dye is fully dissolved, using sonication if necessary.
- The porous TiO<sub>2</sub> films are immersed in this solution overnight after their temperature has cooled to approximately 110°C.[1]
- Following immersion, the films are removed from the dye bath, washed with acetonitrile to remove non-adsorbed dye, and then dried.[1]

## **Protocol 2: Assembly of a Dye-Sensitized Solar Cell**

This protocol describes the assembly of a sandwich-type DSSC using a D149-sensitized photoanode.

#### Materials:

- D149-sensitized TiO<sub>2</sub> working electrode
- Platinum (Pt) counter electrode
- Surlyn spacer (25 μm)
- I⁻/I₃⁻ organic solvent-based electrolyte solution (e.g., 50 mM iodine, 0.6 M 1,2-dimethyl-3-propylimidazolium iodide, 0.1 M lithium iodide in methoxypropionitrile)[1]
- Aluminum foil-backed Surlyn

#### Procedure:

 The D149-sensitized working electrode and the Pt counter electrode are assembled into a sandwich-type cell.[1]

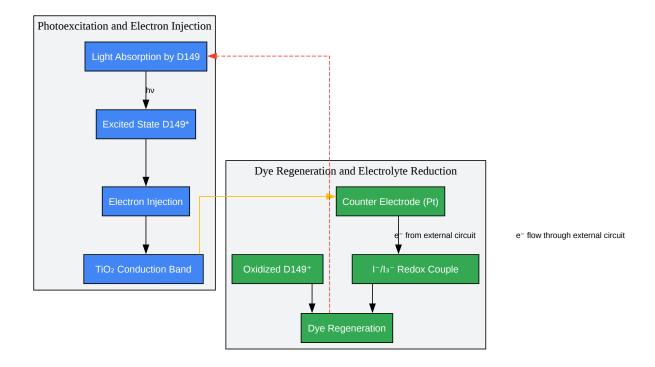


- A 25 µm Surlyn spacer is used to seal the electrodes together.[1]
- The electrolyte solution is introduced into the cell via vacuum back-filling.[1]
- The filling hole is sealed with a piece of aluminum foil-backed Surlyn to prevent leakage.[1]

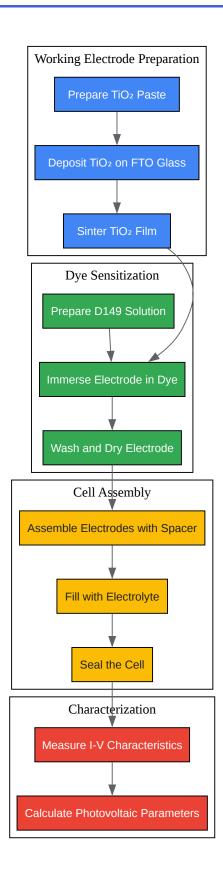
# **Electron Transfer Pathway and Experimental Workflow**

To visualize the operational principle of a D149-based DSSC and the general experimental procedure, the following diagrams are provided.









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